

Essential Safety & Disposal Protocols for WELD-ON® 717™

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical products are paramount to ensuring a safe work environment. This document provides detailed operational and disposal procedures for WELD-ON® 717™, a solvent cement for PVC plastic pipe. Adherence to these guidelines is critical for minimizing risks and ensuring regulatory compliance.

Quantitative Safety Data

The following table summarizes key quantitative data for WELD-ON® 717[™], derived from its Safety Data Sheet (SDS). This information is crucial for risk assessment and the implementation of appropriate safety measures.



Parameter	Value	Source
Exposure Limits		
Cyclohexanone	20 ppm (ACGIH TLV), 50 ppm (OSHA PEL)	[1]
Tetrahydrofuran (THF)	200 ppm (OSHA PEL)	[1]
Methyl Ethyl Ketone (MEK)	200 ppm (ACGIH TLV), 300 ppm (NIOSH REL)	[1]
Physical Properties		
Boiling Range	66°C (151°F) to 156°C (313°F)	[1]
Odor Threshold (Cyclohexanone)	0.88 ppm	[1]
Storage Temperature	Below 44°C (110°F)	

Disposal Protocol: A Step-by-Step Guide

The disposal of WELD-ON® 717™ must be conducted in a manner that accounts for its flammable and hazardous nature. The following protocol outlines the necessary steps for its safe disposal.

- 1. Personal Protective Equipment (PPE) and Ventilation:
- Eye Protection: Wear splash-proof chemical goggles and a face shield.
- Skin Protection: Use solvent-resistant gloves (Butyl rubber is recommended for frequent immersion). A solvent-resistant barrier cream can also be used for normal application practices.
- Respiratory Protection: Ensure work is conducted in a well-ventilated area. Use local
 exhaust ventilation to maintain airborne concentrations below exposure limits. If limits are
 approached, respiratory protection equipment is necessary.
- Clothing: Remove and wash contaminated clothing before reuse.



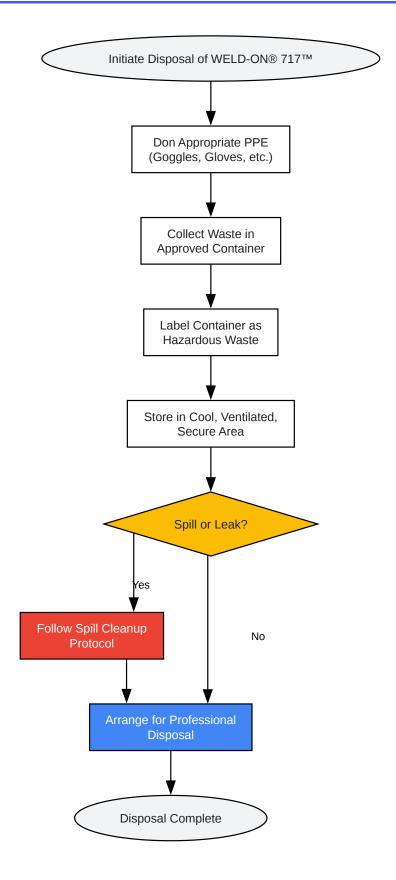
2. Waste Collection and Storage:

- Container: Place waste material in an appropriate, approved container for disposal. The container must be tightly closed.
- Labeling: Clearly label the waste container with the contents ("Hazardous Waste: WELD-ON® 717™ Solvent Cement") and the associated hazards (Flammable, Irritant, Carcinogen).
- Storage: Store the waste container in a well-ventilated, cool place, away from direct sunlight and sources of ignition. The storage area should be locked up.
- 3. Spill and Leak Management:
- Ignition Sources: Eliminate all sources of ignition (sparks, open flames, hot surfaces) in the vicinity of a spill.
- Containment: Prevent the liquid from entering drains, soil, or groundwater.
- Cleanup: Use adsorbent materials to contain the spill. Transfer the contaminated material into a sealed, appropriate container for disposal.
- Ventilation: Ventilate the affected area.
- 4. Final Disposal:
- Method: Dispose of the waste contents and container at an industrial combustion plant.
- Regulations: Follow all local and national regulations for hazardous waste disposal. Consult a certified disposal expert.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of WELD-ON® 717™.





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Caption: Disposal workflow for WELD-ON® 717™.



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